

2-Benzylideneheptanal-d5 supplier specifications

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Compound of Interest

Compound Name: 2-Benzylideneheptanal-d5

Cat. No.: B12375505

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Technical Guide: 2-Benzylideneheptanal-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the supplier specifications for **2-Benzylideneheptanal-d5**, a deuterated analog of 2-Benzylideneheptanal. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work.

Core Compound Specifications

2-Benzylideneheptanal-d5 is a synthetic, stable isotope-labeled compound where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This labeling provides a distinct mass shift, making it a valuable internal standard for mass spectrometry-based quantitative analysis.

A summary of the typical physical and chemical properties of **2-Benzylideneheptanal-d5** is provided in the table below. These values are representative of commercially available products and may vary slightly between suppliers and batches.

Property	Specification
Chemical Name	2-(Phenyl-d5-methylene)heptanal
Synonyms	α -Pentylcinnamaldehyde-d5, Amyl Cinnamal-d5
Molecular Formula	C ₁₄ H ₁₃ D ₅ O
Molecular Weight	207.32 g/mol
CAS Number	2734302-95-3
Appearance	Neat (liquid or solid)
Chemical Purity (GC-MS)	>85% (Typical)
Isotopic Enrichment	\geq 98 atom % D (Typical)
Storage Conditions	-20°C for long-term storage

Experimental Protocols for Quality Control

The quality and purity of **2-Benzylideneheptanal-d5** are critical for its use in sensitive analytical applications. The following are generalized experimental protocols for the determination of chemical purity and isotopic enrichment, based on standard analytical techniques for similar deuterated compounds.

Chemical Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the chemical purity of **2-Benzylideneheptanal-d5** and identify any potential impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m) is suitable.

Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Benzylideneheptanal-d5** in a high-purity organic solvent such as hexane or ethyl acetate. A typical concentration is 1 mg/mL.
- GC-MS Parameters:
 - Injector Temperature: 250 °C
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
- Data Analysis: The chemical purity is determined by the area percentage of the main peak in the total ion chromatogram (TIC). Impurities are identified by their mass spectra and retention times.

Isotopic Enrichment and Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the isotopic enrichment (deuterium incorporation) and the structural integrity of the molecule.

Instrumentation:

- High-resolution NMR spectrometer (e.g., 400 MHz or higher)

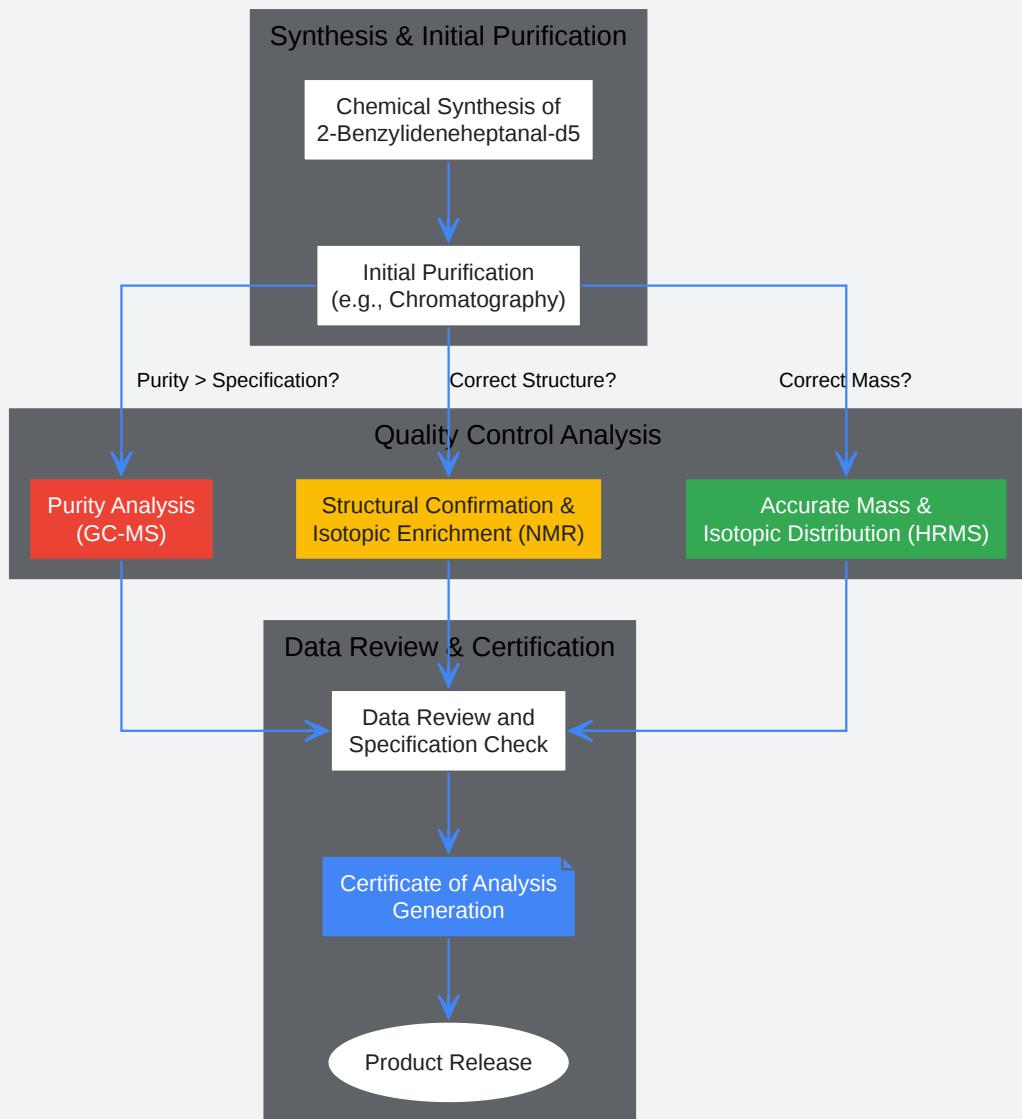
Procedure:

- Sample Preparation: Dissolve an appropriate amount of **2-Benzylideneheptanal-d5** in a suitable deuterated solvent (e.g., Chloroform-d, CDCl_3).
- ^1H NMR Analysis:
 - Acquire a standard proton NMR spectrum.
 - The absence or significant reduction of signals in the aromatic region (typically $\sim 7.2\text{-}7.5$ ppm) compared to the non-deuterated standard confirms the high level of deuterium incorporation on the phenyl ring.
 - The remaining proton signals corresponding to the heptanal chain should be present and show the expected chemical shifts and coupling patterns.
- ^2H NMR Analysis:
 - Acquire a deuterium NMR spectrum.
 - The presence of a signal in the aromatic region confirms the location of the deuterium atoms on the phenyl ring.
- ^{13}C NMR Analysis:
 - Acquire a carbon-13 NMR spectrum.
 - The carbon signals of the deuterated phenyl ring will show characteristic splitting patterns (C-D coupling) and a slight upfield shift compared to the non-deuterated compound.
- Data Analysis: Isotopic enrichment can be estimated by comparing the integral of the residual proton signals in the aromatic region of the ^1H NMR spectrum to the integrals of the protons on the heptanal chain. For a more accurate determination, mass spectrometry is often used in conjunction with NMR.

Quality Control and Data Analysis Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a stable isotope-labeled compound like **2-Benzylideneheptanal-d5**.

Quality Control Workflow for 2-Benzylideneheptanal-d5

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